

# Commercial Availability and Suppliers of 2-Methylpiperidine: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylpiperidine

Cat. No.: B094953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, key suppliers, manufacturing processes, and quality control methodologies for **2-Methylpiperidine** (CAS No. 109-05-7). This information is crucial for researchers, scientists, and professionals in drug development who utilize this versatile heterocyclic amine as a building block in the synthesis of active pharmaceutical ingredients (APIs) and other specialty chemicals.

## Commercial Availability and Major Suppliers

**2-Methylpiperidine** is readily available from a multitude of chemical suppliers and manufacturers globally. It is typically offered in various grades of purity and a range of packaging sizes to accommodate both laboratory-scale research and bulk manufacturing needs.

## Key Global Suppliers

A number of international chemical suppliers are prominent distributors of **2-Methylpiperidine**. These companies often provide extensive product documentation, including certificates of analysis (CoA), and cater to the stringent quality requirements of the pharmaceutical industry.

- MilliporeSigma (formerly Sigma-Aldrich): A major global supplier offering various grades of **2-Methylpiperidine**, including research-grade and bulk quantities.[\[1\]](#)

- Thermo Fisher Scientific (including the former Alfa Aesar brand): Provides **2-Methylpiperidine** in a range of purities and pack sizes, suitable for research and development applications.
- TCI (Tokyo Chemical Industry): A well-established manufacturer and supplier of specialty organic chemicals, offering high-purity **2-Methylpiperidine**.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Jubilant Ingrevia: An integrated global pharmaceutical and life sciences company that lists **2-Methylpiperidine** among its products, with applications in the agrochemical sector.[\[5\]](#)
- Otto Chemie Pvt. Ltd.: A manufacturer and worldwide shipper of **2-Methylpiperidine**.[\[6\]](#)

## Regional Suppliers and Manufacturers

Beyond the major global players, numerous regional suppliers and manufacturers, particularly in Asia, play a significant role in the **2-Methylpiperidine** market.

- China: A significant number of chemical manufacturers and suppliers are based in China, offering competitive pricing for various grades of **2-Methylpiperidine**. Notable suppliers include Shanghai Kaisai Chemical Co., Ltd., Meryer (Shanghai) Chemical Technology Co., Ltd., and Energy Chemical.[\[7\]](#)
- India: Several Indian chemical companies also manufacture and supply **2-Methylpiperidine** to both domestic and international markets.

## Commercial Grades, Packaging, and Pricing

The commercial landscape for **2-Methylpiperidine** is characterized by a variety of purity levels and packaging options to suit different applications.

Supplier/Manufacturer	Purity Grades Offered	Packaging Options	Illustrative Pricing (USD)
MilliporeSigma (Sigma-Aldrich)	98%	100 mL, 500 mL	~\$60 for 100 mL
TCI America	>98.0% (GC)	25 mL, 100 mL, 500 mL	~ 20for25mL, 20for25mL, 45 for 100 mL
Thermo Fisher Scientific	98+%	100 mL, 500 mL	~\$50 for 100 mL
Chem-Impex	Not specified	100 mL, 250 mL, 1 L, 5 L, 10 L	~ 40for100mL, 40for100mL, 310 for 1 L
Various Chinese Suppliers	99%+, 99%+ HPLC	1 kg, Bulk	~\$7 - \$15 per kg (for bulk orders)

Note: Prices are indicative and subject to change based on market conditions, order volume, and supplier.

## Manufacturing and Synthesis

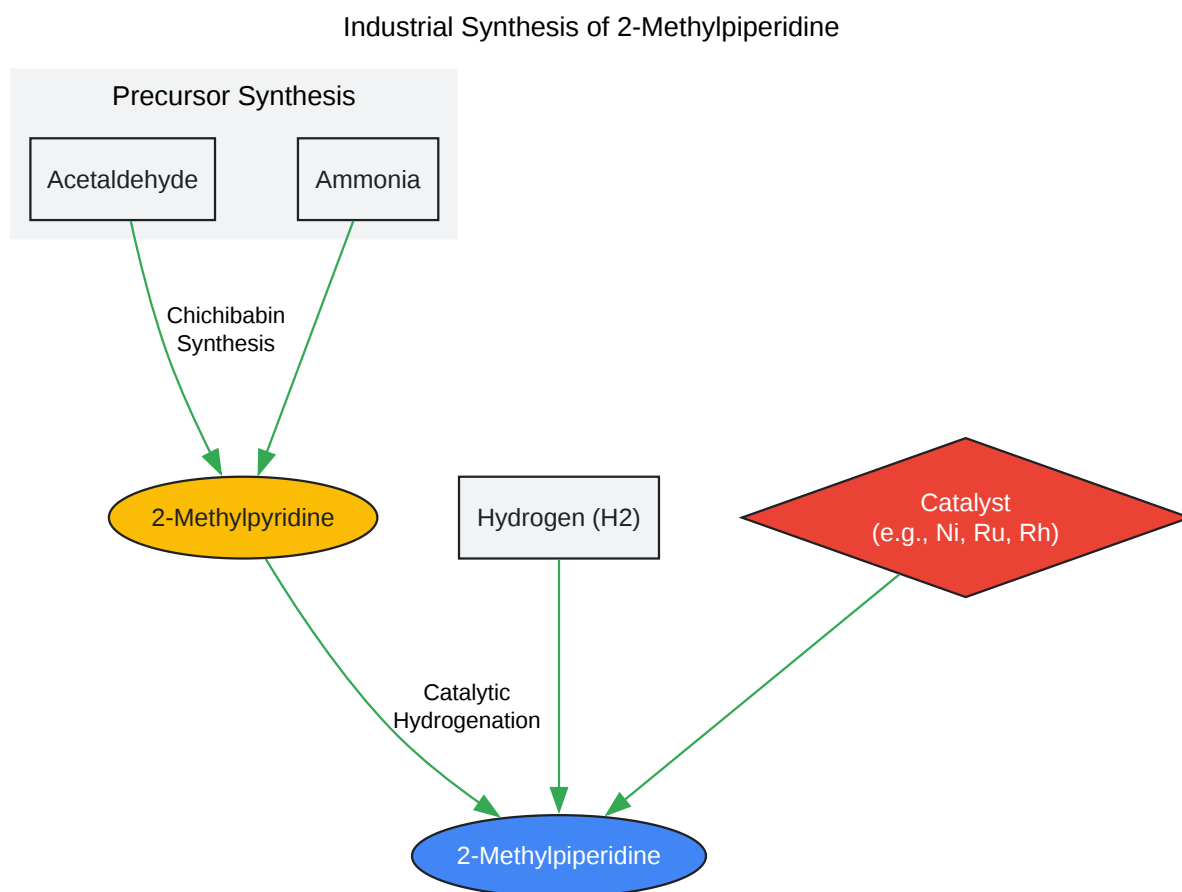
The primary industrial route for the synthesis of **2-Methylpiperidine** is the catalytic hydrogenation of its aromatic precursor, 2-methylpyridine (also known as  $\alpha$ -picoline).

## Industrial Synthesis of 2-Methylpyridine

2-Methylpyridine is produced on a large scale through several methods, with the Chichibabin pyridine synthesis being a common approach. This involves the gas-phase condensation of acetaldehyde and ammonia over a catalyst, such as alumina, at elevated temperatures (350–550 °C).[8][9][10] Alternative routes include the reaction of acetylene with ammonia or acetonitrile.[9][10]

# Hydrogenation of 2-Methylpyridine to 2-Methylpiperidine

The conversion of 2-methylpyridine to **2-methylpiperidine** is a well-established hydrogenation process.



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Caption: Industrial synthesis pathway of **2-Methylpiperidine**.

## Detailed Experimental Protocol: Hydrogenation of 2-Methylpyridine

This protocol is a representative example of a laboratory-scale hydrogenation. Industrial processes may vary in terms of scale, catalyst, and specific conditions.

#### Materials:

- 2-Methylpyridine (1 mol)
- Ruthenium on carbon (Ru/C) catalyst (5 wt%)
- Ethanol (as solvent)
- High-pressure autoclave reactor

#### Procedure:

- The autoclave reactor is charged with 2-methylpyridine and ethanol.
- The Ru/C catalyst is carefully added to the reactor under an inert atmosphere (e.g., nitrogen or argon).
- The reactor is sealed and purged several times with hydrogen gas to remove any air.
- The reactor is pressurized with hydrogen to the desired pressure (e.g., 20-50 bar).
- The reaction mixture is heated to the target temperature (e.g., 80-120 °C) with vigorous stirring.
- The reaction is monitored for hydrogen uptake. The reaction is considered complete when hydrogen consumption ceases.
- After cooling to room temperature, the reactor is carefully depressurized.
- The reaction mixture is filtered to remove the catalyst.
- The solvent (ethanol) is removed under reduced pressure.
- The crude **2-methylpiperidine** is then purified by fractional distillation to yield the final product.

## Quality Control and Analytical Methods

To ensure the identity and purity of **2-Methylpiperidine**, particularly for pharmaceutical applications, a range of analytical techniques are employed.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **2-Methylpiperidine** and identifying any volatile impurities.

### Detailed Experimental Protocol: GC-MS Analysis

- Instrumentation: A standard gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: Increase to 250 °C at a rate of 10 °C/min.
  - Final hold: Hold at 250 °C for 5 minutes.
- Injector: Split injection mode with a split ratio of 50:1. Injector temperature: 250 °C.
- Mass Spectrometer:
  - Ionization mode: Electron Ionization (EI) at 70 eV.
  - Mass range: Scan from m/z 35 to 300.
  - Ion source temperature: 230 °C.
- Sample Preparation: Dilute the **2-Methylpiperidine** sample in a suitable solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the chemical structure of **2-Methylpiperidine** and to detect any structural isomers or non-volatile impurities.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Detailed Experimental Protocol: NMR Analysis

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve approximately 10-20 mg of the **2-Methylpiperidine** sample in about 0.6 mL of a deuterated solvent (e.g., chloroform- $d$ ,  $\text{CDCl}_3$ ) in an NMR tube.
- $^1\text{H}$  NMR:
  - Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
  - Key signals include a doublet for the methyl group, and multiplets for the methine and methylene protons of the piperidine ring.
- $^{13}\text{C}$  NMR:
  - Acquire a proton-decoupled  $^{13}\text{C}$  NMR spectrum.
  - Characteristic signals will be observed for the five distinct carbon atoms in the molecule.[\[13\]](#)

## Karl Fischer Titration

This method is the standard for determining the water content in **2-Methylpiperidine**, which is crucial as it can affect reactivity and product quality.

Detailed Experimental Protocol: Karl Fischer Titration

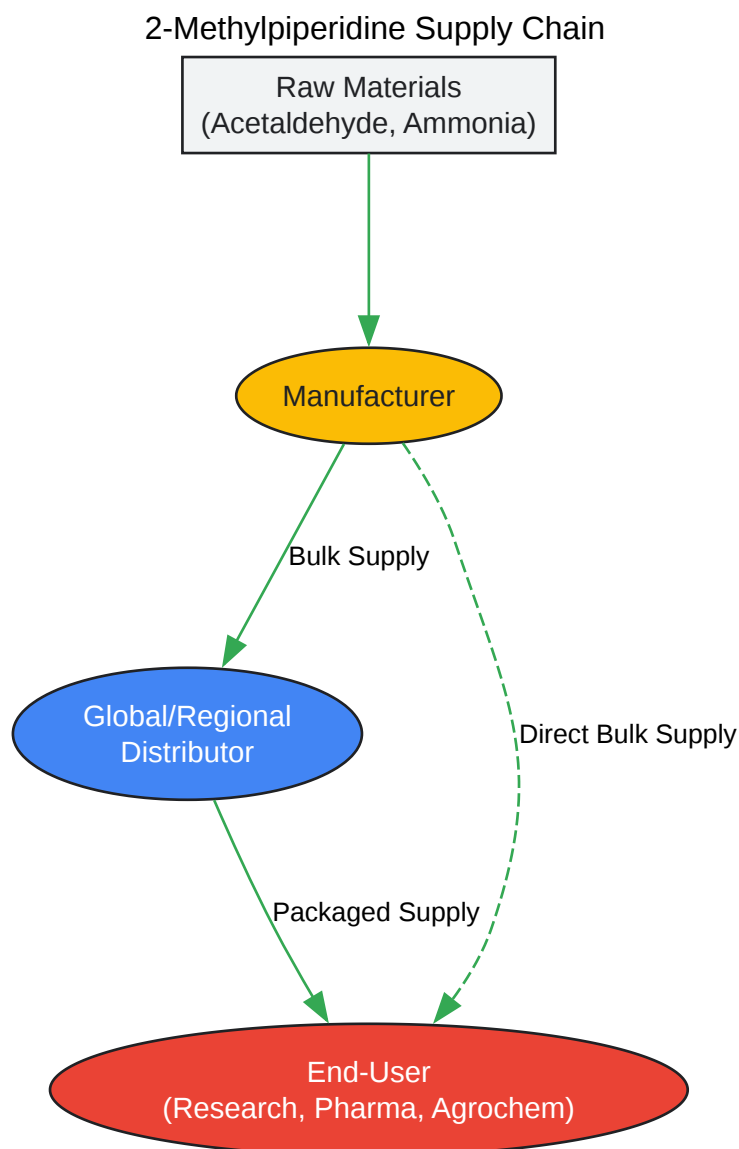
- Instrumentation: A volumetric or coulometric Karl Fischer titrator.
- Reagents: Anhydrous methanol and a suitable Karl Fischer reagent.
- Procedure (Volumetric):

- The titration vessel is filled with anhydrous methanol and pre-titrated with the Karl Fischer reagent to a stable endpoint to eliminate any residual water.
- A precisely weighed amount of the **2-Methylpiperidine** sample is injected into the vessel.
- The sample is then titrated with the Karl Fischer reagent to the endpoint.
- The water content is calculated based on the volume of titrant consumed and the titer of the reagent.

## Supply Chain and Logistics

The supply chain for **2-Methylpiperidine** involves manufacturers, distributors, and end-users.





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Caption: A simplified overview of the **2-Methylpiperidine** supply chain.

For researchers and drug development professionals, sourcing **2-Methylpiperidine** from reputable suppliers who can provide comprehensive analytical data and ensure consistent quality is paramount for the success and reproducibility of their work.

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